

# Albutoin: A Technical Overview of Synthesis and Chemical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Albutoin

Cat. No.: B1666822

[Get Quote](#)

Disclaimer: Information available directly on "**Albutoin**" is limited. This document provides a detailed technical guide on the synthesis and chemical properties of a closely related and well-studied compound, 5,5-diphenylhydantoin (Phenytoin), which belongs to the same hydantoin class of anticonvulsant drugs. The principles and methodologies described herein are expected to be highly relevant to the study of **Albutoin**.

## Introduction

**Albutoin** is an anticonvulsant drug belonging to the hydantoin class of compounds.<sup>[1]</sup> These compounds are characterized by a five-membered di-aza-heterocyclic ring. The most prominent member of this class is 5,5-diphenylhydantoin, commonly known as Phenytoin.<sup>[2][3]</sup> Phenytoin has been a cornerstone in the treatment of epilepsy for decades, and its synthesis and chemical properties have been extensively studied.<sup>[4][5][6]</sup> This guide will provide an in-depth look at the synthesis, chemical properties, and mechanism of action of 5,5-diphenylhydantoin as a representative of the hydantoin family.

## Chemical Properties

5,5-diphenylhydantoin is a white, crystalline powder.<sup>[2][5]</sup> It is a weak acid with a pKa of 8.3.<sup>[2]</sup> The compound is practically insoluble in water but is soluble in acetone, ethanol, and alkali hydroxides.<sup>[5]</sup> The sodium salt of phenytoin is more soluble in water.<sup>[2][7]</sup>

## Physicochemical Data

The following table summarizes the key physicochemical properties of 5,5-diphenylhydantoin.

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[3][7]
Molecular Weight	252.27 g/mol	[2][7]
Melting Point	295-298 °C	[2][7][8]
pKa	8.3	[2]
Appearance	White, odorless crystalline powder	[2][3][5]
Solubility	Practically insoluble in water; soluble in acetone, ethanol, and alkali hydroxides	[5]

## Spectroscopic Data

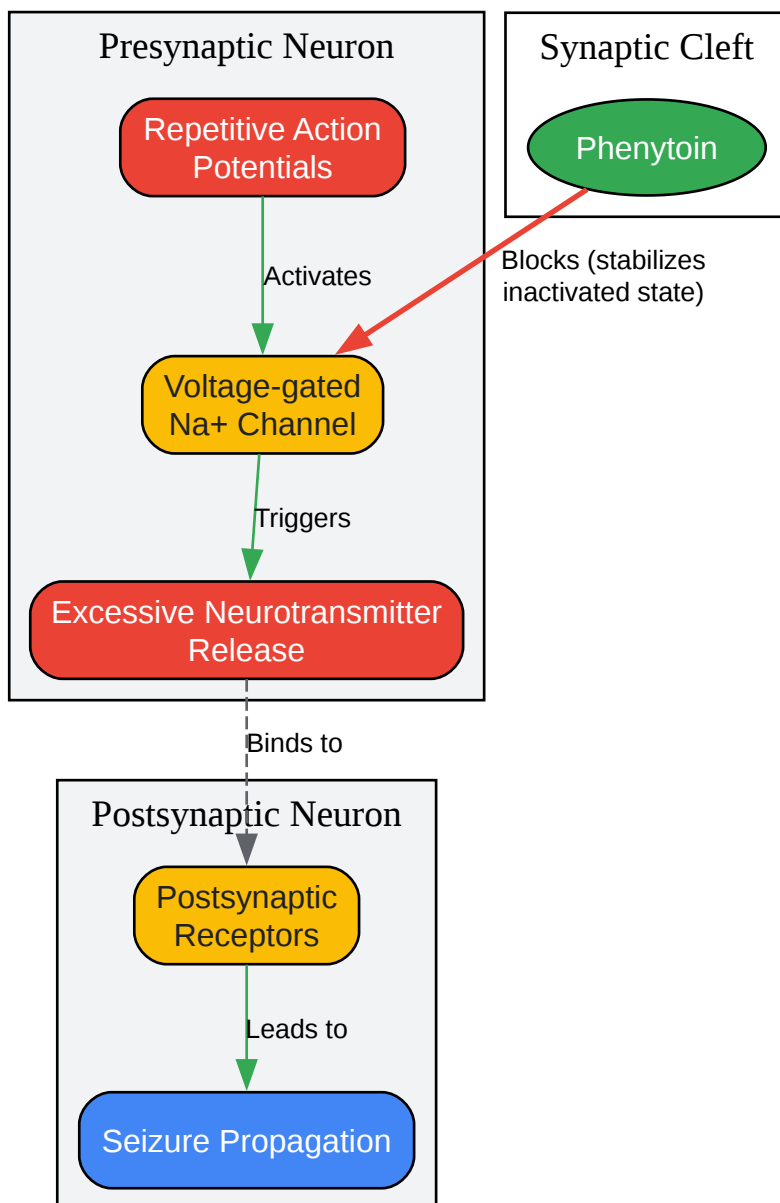
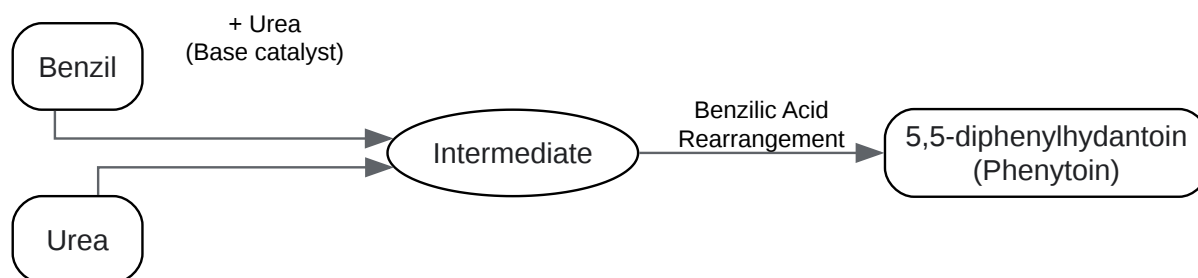
Detailed spectroscopic data is crucial for the identification and characterization of 5,5-diphenylhydantoin. While specific spectra are not provided in the search results, typical analytical techniques for characterization would include <sup>1</sup>H NMR, <sup>13</sup>C NMR, Infrared (IR) Spectroscopy, and Mass Spectrometry.

## Synthesis of 5,5-diphenylhydantoin

The synthesis of 5,5-diphenylhydantoin can be achieved through several routes. A common and historically significant method is the Biltz synthesis, which involves the condensation of benzil with urea.[9]

### Biltz Synthesis of Phenytoin

This synthesis involves a base-catalyzed addition of urea to benzil, followed by a benzilic acid rearrangement (a 1,2-phenyl migration).[9]



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Evaluation of albutoin as an antiepileptic drug - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. karger.com [karger.com]
- 3. Phenytoin | C<sub>15</sub>H<sub>12</sub>N<sub>2</sub>O<sub>2</sub> | CID 1775 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scribd.com [scribd.com]
- 5. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 6. ajppbp.com [ajppbp.com]
- 7. Phenytoin [drugfuture.com]
- 8. 57-41-0 | CAS DataBase [m.chemicalbook.com]
- 9. Organic Synthesis International: Dilantin, 5,5-Diphenylhydantoin [organicsynthesisinternational.blogspot.com]
- To cite this document: BenchChem. [Albutoin: A Technical Overview of Synthesis and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666822#albutoin-synthesis-and-chemical-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)